

An In-depth Technical Guide to 4-Chloro-3-fluorophenol

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Compound of Interest

Compound Name: 4-Chloro-3-fluorophenol

Cat. No.: B1349760

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CAS Number: 348-60-7

This technical guide provides a comprehensive overview of **4-Chloro-3-fluorophenol**, a halogenated aromatic compound relevant to researchers, scientists, and professionals in drug development. The document details its chemical and physical properties, outlines a plausible synthetic route with experimental protocols, and discusses its known applications and toxicological context.

Core Compound Properties

4-Chloro-3-fluorophenol is a solid, bifunctionally halogenated phenol. Its unique substitution pattern, featuring both an electron-withdrawing chlorine and a fluorine atom, makes it a valuable intermediate in the synthesis of more complex molecules, including pharmaceutical and agrochemical compounds.^[1]

Physicochemical Data

The key quantitative properties of **4-Chloro-3-fluorophenol** are summarized in the table below for easy reference.

Property	Value	Source(s)
CAS Number	348-60-7	
Molecular Formula	C ₆ H ₄ ClFO	
Molecular Weight	146.55 g/mol	
Appearance	Solid	
Melting Point	54-56 °C	[2]
Boiling Point	84 °C @ 44 mmHg	[2]
Solubility	Soluble in chloroform (50 mg/mL)	
pKa (Predicted)	8.52 ± 0.18	[2]
XlogP (Predicted)	2.8	[3]
Flash Point	113 °C (235.4 °F) - closed cup	

Synthesis and Experimental Protocols

While a specific, peer-reviewed protocol for the synthesis of **4-Chloro-3-fluorophenol** is not readily available in the public domain, a chemically sound two-step pathway can be proposed based on established reactions for structurally similar compounds. This route begins with the reduction of 2-fluoro-1-nitrobenzene, followed by a Sandmeyer reaction to replace the resulting amino group with a chlorine atom.

Step 1: Catalytic Hydrogenation

2-Fluoro-1-nitrobenzene

H_2 (0.4-0.6 MPa)
Pd/C Catalyst, H_2SO_4
Deionized Water/Ethanol, 60°C

4-Amino-3-fluorophenol

Step 2: Sandmeyer Reaction

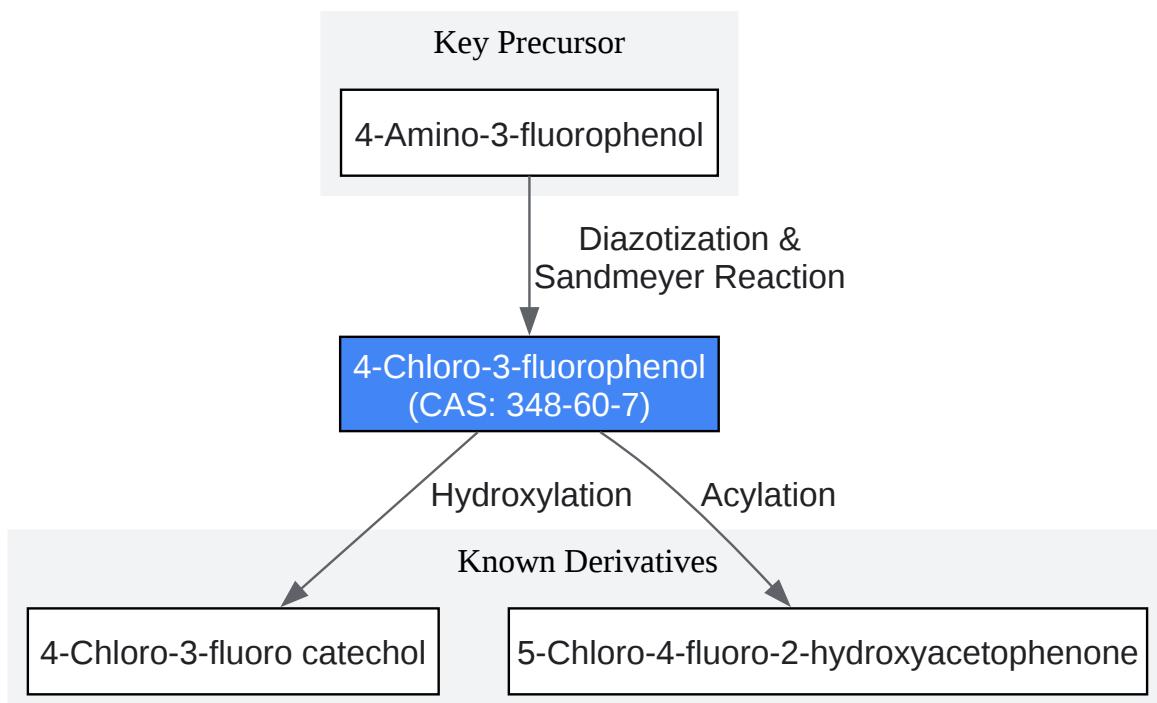
4-Amino-3-fluorophenol

$NaNO_2$, HCl
0-5°C

Diazonium Salt Intermediate

$CuCl$, HCl

4-Chloro-3-fluorophenol

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References

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- 3. PubChemLite - 4-chloro-3-fluorophenol (C6H4ClFO) [pubchemlite.lcsb.uni.lu]
- 4. To cite this document: BenchChem. [An In-depth Technical Guide to 4-Chloro-3-fluorophenol]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1349760#4-chloro-3-fluorophenol-cas-number-and-properties>]

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